

Mass Spectrometry Fragmentation Pattern of But-3-yn-2-amine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *But-3-yn-2-amine*

CAS No.: *30389-17-4*

Cat. No.: *B1312585*

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1. Introduction

- Brief overview of **But-3-yn-2-amine** and its relevance.
- Importance of mass spectrometry in structural elucidation.

2. Experimental Methodology

- Instrumentation: Details of the mass spectrometer used (e.g., model, manufacturer), ionization source (e.g., Electron Ionization), and analyzer (e.g., Quadrupole, Time-of-Flight).
- Sample Introduction: Method of sample introduction (e.g., direct infusion, gas chromatography).
- Operating Conditions: Key parameters such as ionization energy, source temperature, and mass range scanned.

3. Results and Discussion

- Mass Spectrum: Presentation of the full mass spectrum.
- Molecular Ion: Identification and discussion of the molecular ion peak ($M^{+\bullet}$).
- Fragmentation Analysis: Detailed analysis of the major fragment ions observed. This section would include proposed structures for each fragment and the mechanisms of their formation (e.g., alpha-cleavage, McLafferty rearrangement, etc.).

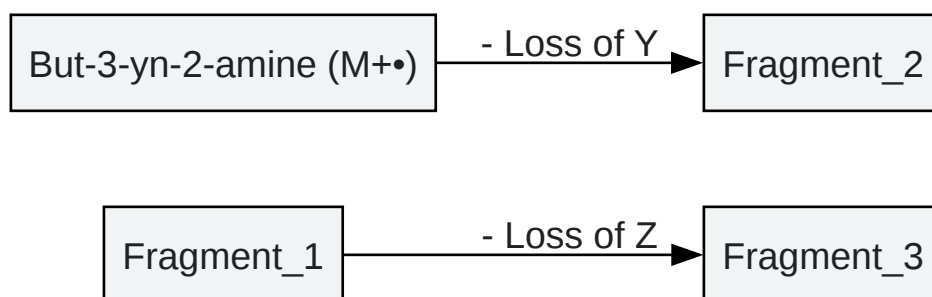
4. Data Summary

- A table summarizing the key quantitative data.

m/z	Relative Abundance (%)	Proposed Fragment
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5. Fragmentation Pathway Diagram

- A Graphviz diagram illustrating the proposed fragmentation pathway.



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Caption: Proposed fragmentation pathway of **But-3-yn-2-amine** under electron ionization.

6. Conclusion

- Summary of the key findings and their implications for the characterization of **But-3-yn-2-amine** and related compounds.

This template outlines how the information would be presented once the necessary experimental data is available.

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